

An In-depth Technical Guide to (3-Aminopyridin-2-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Aminopyridin-2-yl)methanol

Cat. No.: B1284177

[Get Quote](#)

This technical guide provides a comprehensive overview of **(3-Aminopyridin-2-yl)methanol**, a pyridine derivative of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical identity, physicochemical properties, synthesis, and a notable application as a fluorescent probe for enzymatic activity.

Chemical Identity and Synonyms

The compound with the CAS number 52378-63-9 is systematically named **(3-Aminopyridin-2-yl)methanol** according to IUPAC nomenclature. It is also known by several synonyms, which are often encountered in literature and commercial listings.

Synonyms:

- (3-Amino-2-pyridinyl)methanol
- 3-Amino-2-(hydroxymethyl)pyridine
- 2-Hydroxymethyl-3-aminopyridine
- 3-Amino-2-pyridinemethanol

Physicochemical Properties

A summary of the key quantitative data for **(3-Aminopyridin-2-yl)methanol** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	52378-63-9	[1] [2]
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
Molecular Weight	124.14 g/mol	[1]
Boiling Point	333.1 ± 27.0 °C (Predicted)	[1]
Density	1.257 ± 0.06 g/cm ³ (Predicted)	[1]
Flash Point	155.3 °C	[1]
pKa	13.34 ± 0.10 (Predicted)	[1]
Refractive Index	1.627	[1]
Physical Form	Solid or Semi-solid	[1]
Purity	≥97%	[1]
Storage Temperature	2-8 °C, under inert atmosphere, kept in dark place	[1]

Experimental Protocols

Synthesis of (3-Aminopyridin-2-yl)methanol

A common synthetic route to **(3-Aminopyridin-2-yl)methanol** involves the deprotection of a Boc-protected precursor, tert-butyl N-[2-(hydroxymethyl)pyridin-3-yl]carbamate. A general protocol for this transformation is provided below.

Materials:

- tert-butyl N-[2-(hydroxymethyl)pyridin-3-yl]carbamate
- Trifluoroacetic acid (TFA) or Hydrochloric acid (HCl) in an organic solvent (e.g., dioxane or methanol)
- Dichloromethane (DCM) or other suitable organic solvent

- Sodium bicarbonate (NaHCO_3) or other suitable base for neutralization
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Dissolution:** Dissolve tert-butyl N-[2-(hydroxymethyl)pyridin-3-yl]carbamate in a suitable organic solvent such as dichloromethane (DCM).
- **Deprotection:** To the stirred solution, add an excess of a strong acid. For example, trifluoroacetic acid (TFA) can be added dropwise at room temperature, or a solution of hydrochloric acid in an organic solvent like dioxane or methanol can be used.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is fully consumed.
- **Work-up:**
 - Once the reaction is complete, carefully neutralize the excess acid by the slow addition of a saturated aqueous solution of a weak base, such as sodium bicarbonate.
 - Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or DCM).
 - Combine the organic layers and wash with brine.
 - Dry the organic phase over an anhydrous drying agent like sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.

- If necessary, the crude product can be further purified by column chromatography or recrystallization to obtain pure **(3-Aminopyridin-2-yl)methanol**.

Application as a Fluorescent Probe for Aminopeptidase Activity

(3-Aminopyridin-2-yl)methanol has been identified as a fluorescent probe for the detection of aminopeptidase activity.^[1] The general principle involves the enzymatic cleavage of a substrate that releases the fluorescent aminopyridine derivative.

Principle: A non-fluorescent or weakly fluorescent substrate, typically an amino acid or peptide conjugated to the amino group of **(3-Aminopyridin-2-yl)methanol**, is incubated with a sample containing aminopeptidase. The enzyme cleaves the amide bond, releasing the highly fluorescent **(3-Aminopyridin-2-yl)methanol**. The increase in fluorescence intensity is directly proportional to the aminopeptidase activity.

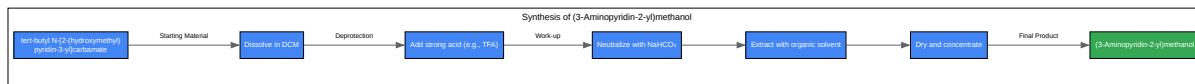
Experimental Workflow:

- Reagent Preparation:
 - Prepare a stock solution of the fluorogenic substrate in a suitable buffer (e.g., Tris-HCl or phosphate buffer at the optimal pH for the target aminopeptidase).
 - Prepare a solution of the sample to be tested (e.g., cell lysate, purified enzyme) in the same buffer.
- Assay Execution:
 - In a microplate well or cuvette, mix the sample solution with the fluorogenic substrate solution.
 - Include appropriate controls, such as a blank (buffer and substrate only) and a positive control (purified aminopeptidase).
- Incubation: Incubate the reaction mixture at a constant temperature (e.g., 37°C) for a defined period.

- Fluorescence Measurement:
 - Measure the fluorescence intensity at regular intervals or at the end of the incubation period.
 - The excitation wavelength for **(3-Aminopyridin-2-yl)methanol** is in the range of 350-380 nm, with an emission peak around 500 nm.[1]
- Data Analysis:
 - Subtract the background fluorescence (from the blank) from the sample readings.
 - Calculate the rate of increase in fluorescence, which corresponds to the aminopeptidase activity.

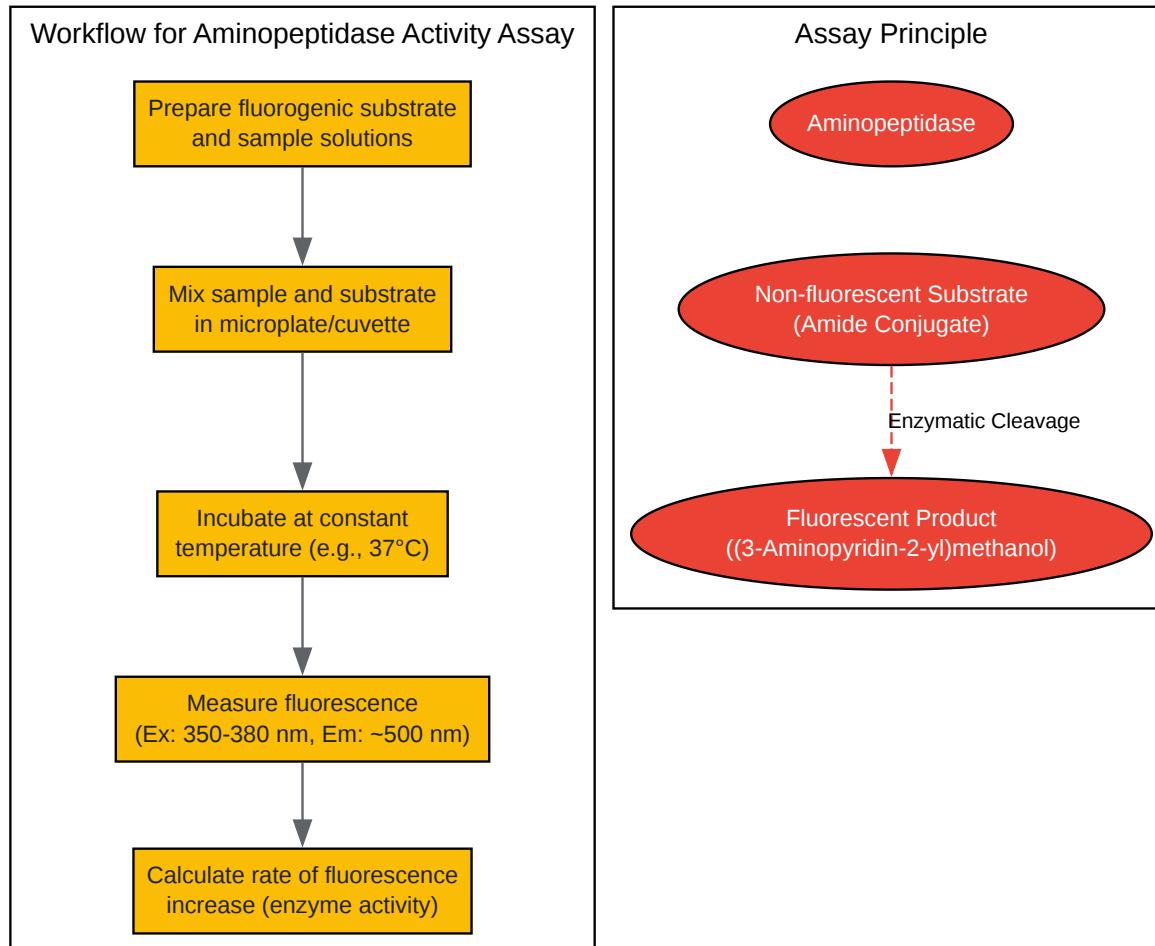
Visualizations

Below are diagrams illustrating the synthesis and experimental workflow described in this guide.



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the synthesis of **(3-Aminopyridin-2-yl)methanol** via deprotection.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the use of **(3-Aminopyridin-2-yl)methanol** as a fluorescent probe.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Amino-2-(hydroxymethyl)pyridine | 52378-63-9 | FA153898 [biosynth.com]
- 2. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (3-Aminopyridin-2-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1284177#3-aminopyridin-2-yl-methanol-iupac-name-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com